

The Olfactory Landscape of Lavandulyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Lavandulyl acetate*

Cat. No.: *B123112*

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Abstract

Lavandulyl acetate, a naturally occurring monoterpene ester, is a key contributor to the characteristic aroma of lavender. This technical guide provides an in-depth exploration of the olfactory properties and aroma profile of **Lavandulyl acetate**. It is designed to be a comprehensive resource for researchers, scientists, and professionals in drug development and fragrance chemistry. This document details the compound's sensory characteristics, physicochemical properties, and analytical methodologies for its assessment. Furthermore, it outlines the general signal transduction pathway for olfactory perception.

Olfactory Properties of Lavandulyl Acetate

Lavandulyl acetate is prized for its complex and pleasant aroma, which is a cornerstone of the fragrance and aromatherapy industries. It is one of the primary components of lavender essential oil, contributing significantly to its overall scent profile[1].

Odor Profile: The scent of **Lavandulyl acetate** is predominantly characterized as having gentle floral and herbal notes, often complemented by subtle citrus undertones[1]. It is also described as sweet, fruity-herbaceous, and slightly warm to spicy, with some resemblance to the odor of linalyl propionate. This multifaceted aroma makes it a versatile ingredient in a wide array of fragrance compositions.

While a specific, publicly available odor threshold value for pure **Lavandulyl acetate** is not readily found in the reviewed literature, its potent and characteristic aroma suggests a low detection threshold. The "Threshold of Concern," a toxicological value, has been established at 1800 μ g/person/day, but this does not indicate its olfactory detection level[2].

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Lavandulyl acetate** is essential for its application and analysis.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ O ₂	[3][4]
Molecular Weight	196.29 g/mol	
Appearance	Colorless, oily liquid	
Boiling Point	231.23 °C	
Flash Point	91 °C (196 °F)	
Specific Gravity	0.908	
Vapor Pressure	0.0476 mm Hg at 20 °C	
Water Solubility	6.816 mg/L	
log KOW (Octanol-Water Partition Coefficient)	4.48	

Aroma Profile and Chemical Composition

Lavandulyl acetate is a significant component of various lavender species, and its concentration can vary depending on the plant's origin, genetics, and processing methods.

Lavender Species/Extract	Percentage of Lavandulyl Acetate	Other Major Components	Reference
Lavandula angustifolia (English Lavender)	Moderate levels	Linalool, Linalyl acetate, Terpinen-4-ol, Lavandulol	
Lavandula angustifolia Extracts (LE-W, LE-A99, LE-A95)	High abundance (total with Linalyl acetate > 57%)	Linalyl acetate, Linalool, Linalool oxides	
Lavender Essential Oils (General)	Target compound for quality assessment	Linalool, Linalyl acetate, 1,8-cineole, Camphor	

While a detailed aroma profile of pure **Lavandulyl acetate** with a breakdown of its key aromatic contributors from a Gas Chromatography-Olfactometry (GC-O) analysis is not readily available in the reviewed literature, its overall aroma is a synergistic effect of the molecule itself.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Aroma Profiling

GC-MS is a fundamental technique for the qualitative and quantitative analysis of volatile compounds like **Lavandulyl acetate** in essential oils and other complex mixtures.

Methodology:

- **Sample Preparation:** Dilute the essential oil sample in a suitable solvent (e.g., hexane, ethanol) to an appropriate concentration.
- **Injection:** Inject a small volume (e.g., 1 µL) of the diluted sample into the GC inlet, which is heated to vaporize the sample. A split or splitless injection mode can be used depending on the concentration of the analytes.

- **Gas Chromatography Separation:** The vaporized sample is carried by an inert carrier gas (e.g., Helium) through a capillary column (e.g., HP-5MS). The column oven temperature is programmed to ramp up over time (e.g., from 60°C to 240°C at a rate of 3°C/min) to separate the compounds based on their boiling points and polarity.
- **Mass Spectrometry Detection:** As the separated compounds elute from the GC column, they enter the mass spectrometer. They are ionized (typically by electron impact ionization) and fragmented. The mass-to-charge ratio of the resulting ions is measured by the mass analyzer (e.g., a quadrupole).
- **Data Analysis:** The resulting chromatogram shows peaks corresponding to different compounds. The mass spectrum of each peak is compared to a spectral library (e.g., NIST) for compound identification. Quantification can be achieved by comparing the peak area of **Lavandulyl acetate** to that of an internal or external standard.



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Figure 1: GC-MS Experimental Workflow.

Sensory Evaluation of Aroma Profile

Sensory evaluation is crucial for characterizing the odor of a single chemical compound like **Lavandulyl acetate**.

Methodology:

- **Panel Selection and Training:** Assemble a panel of trained sensory assessors. Training should focus on the identification and intensity rating of various aroma descriptors relevant to floral, herbal, fruity, and spicy notes.

- **Sample Preparation:** Prepare a dilution series of pure **Lavandulyl acetate** in an odorless solvent (e.g., diethyl phthalate or ethanol). Samples should be presented in identical, coded containers (e.g., glass vials with smelling strips or blotters).
- **Evaluation Environment:** Conduct the evaluation in a sensory analysis laboratory with controlled temperature, humidity, and lighting, and free from extraneous odors.
- **Procedure:**
 - **Acclimatization:** Allow panelists to acclimate to the testing environment.
 - **Reference Standards:** Provide panelists with reference standards for the aroma descriptors to be used.
 - **Sample Presentation:** Present the coded samples to the panelists in a randomized order.
 - **Evaluation:** Panelists dip a clean, odorless smelling strip into each sample and evaluate the aroma at different time intervals (top, middle, and base notes). They then rate the intensity of each perceived aroma descriptor on a structured scale (e.g., a 0-10 numerical scale).
- **Data Analysis:** Analyze the data statistically to determine the mean intensity ratings for each descriptor, creating a comprehensive aroma profile. Techniques like spider web diagrams can be used for visualization.



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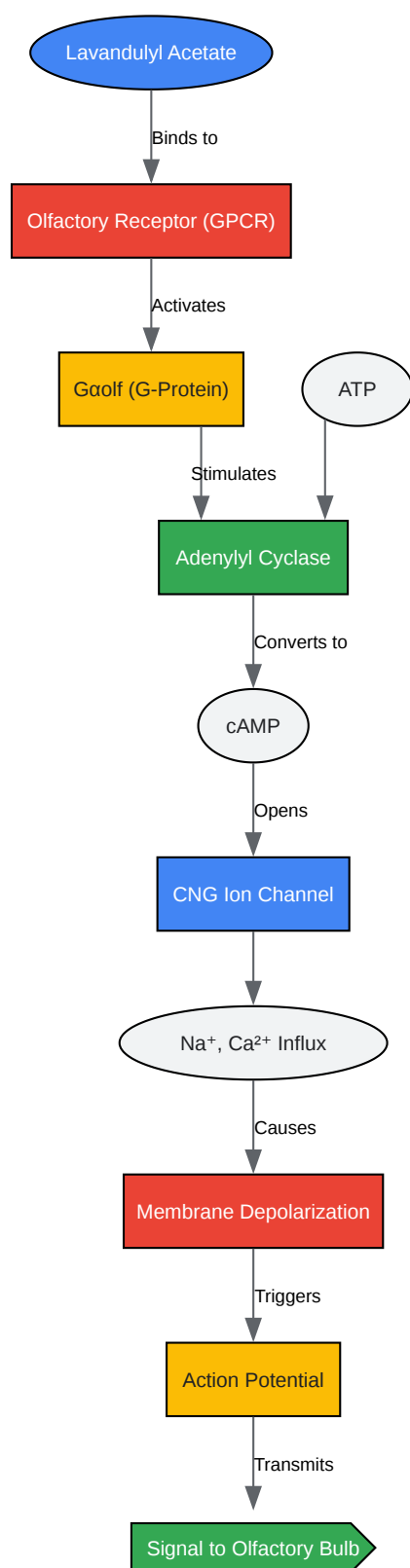
Figure 2: Sensory Evaluation Workflow.

Olfactory Signaling Pathway

The perception of **Lavandulyl acetate**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) in the nasal cavity. These receptors are G-protein-coupled receptors (GPCRs). While the specific ORs that bind to **Lavandulyl acetate** have not been definitively identified in the reviewed literature, the general signal transduction cascade is well-established.

Mechanism of Olfactory Signal Transduction:

- **Odorant Binding:** **Lavandulyl acetate** molecules, upon inhalation, dissolve in the olfactory mucus and bind to specific ORs located on the cilia of olfactory receptor neurons (ORNs).
- **G-Protein Activation:** This binding event induces a conformational change in the OR, leading to the activation of a specific G-protein, G α olf.
- **Second Messenger Production:** The activated G α olf subunit stimulates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Ion Channel Opening:** The increase in intracellular cAMP concentration leads to the opening of cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The opening of CNG channels allows an influx of Na⁺ and Ca²⁺ ions, causing depolarization of the ORN's membrane.
- **Action Potential Generation:** This depolarization, if it reaches the threshold, triggers an action potential.
- **Signal Transmission to the Brain:** The action potential propagates along the axon of the ORN to the olfactory bulb in the brain, where the signal is processed and perceived as a specific scent.



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Figure 3: Olfactory Signal Transduction Pathway.

Conclusion

Lavandulyl acetate is a vital aroma compound with a complex and desirable olfactory profile. This guide has provided a detailed overview of its sensory and physicochemical properties, along with standardized methodologies for its analysis. A deeper understanding of its aroma profile and the underlying mechanisms of its perception is crucial for its effective utilization in fragrance development, aromatherapy applications, and potential therapeutic interventions. Further research to determine its specific odor threshold and to identify the olfactory receptors responsible for its perception will provide even greater insights into the olfactory world of this important natural ester.

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